

Standard operating procedure for handling and storage of Azinic acid

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Compound of Interest

Compound Name:	Azinic acid
Cat. No.:	B1255432

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Application Notes and Protocols for Azinic Acid

Abstract: This document provides a detailed, albeit theoretical, standard operating procedure (SOP) for the handling and storage of **Azinic acid** (H_3NO_2). **Azinic acid** is a highly unstable nitrogen oxoacid, and its handling requires extreme caution.^[1] The information presented herein is based on its predicted chemical properties and general safety protocols for managing highly reactive, acidic, and potentially explosive compounds. These guidelines are intended for experienced researchers and drug development professionals in a controlled laboratory setting.

Introduction to Azinic Acid

Azinic acid, also known as hydroxyazane oxide, is a nitrogen oxoacid with the molecular formula H_3NO_2 .^[2] It is characterized by its inherent instability, primarily due to the weak nitrogen-oxygen bonds within its structure, which have low bond dissociation energies.^[3] This compound is predicted to be highly soluble in polar solvents like water, owing to its capacity for extensive hydrogen bonding.^[3] However, it is reported to be highly unstable and potentially explosive when dissolved in water.^[1] Due to its extreme instability, **Azinic acid** is not commercially available and would likely be synthesized in-situ for immediate use in a research context.^[1]

Predicted Physicochemical Properties of Azinic Acid

The following table summarizes the predicted physicochemical properties of **Azinic acid** based on computational models and comparisons with structurally related compounds.

Property	Value/Description	Reference
Molecular Formula	H_3NO_2	[3]
Molecular Weight	49.03 g/mol	[3]
XLogP3-AA	-1.3	[3]
Hydrogen Bond Donors	2	[3]
Hydrogen Bond Acceptors	2	[3]
Topological Polar Surface Area	53.9 \AA^2	[3]
pKa ₁ (estimated)	3-5	[3]
pKa ₂ (estimated)	8-10	[3]
Thermal Stability	Thermally unstable; susceptible to decomposition at elevated temperatures.	[3]
Stability in Air	Unstable due to oxidation.	[3]
Stability under Inert Conditions	More stable than in air.	[3]
Solubility	Expected to have high solubility in polar solvents such as water, methanol, and ethanol.	[3]

Standard Operating Procedure (SOP) for Handling and Storage

WARNING: **Azinic acid** is predicted to be highly unstable and potentially explosive. This SOP is a theoretical guideline and must be adapted to specific experimental conditions by qualified personnel.

Engineering Controls

- All work with **Azinic acid** must be conducted in a certified chemical fume hood with a blast shield.[4]
- The work area must be equipped with a functioning eyewash station and safety shower within a ten-second travel distance.[5][6]
- A dedicated, isolated area within the laboratory should be designated for **Azinic acid** use.

Personal Protective Equipment (PPE)

- Eye Protection: Chemical splash goggles and a face shield are mandatory.[4]
- Hand Protection: Double-gloving with nitrile gloves is required.[4] For handling concentrated solutions, heavy-duty neoprene or butyl rubber gloves should be worn over the nitrile gloves.
- Skin and Body Protection: A flame-resistant lab coat, long pants, and closed-toe shoes are required.[4] An acid-resistant apron is also recommended.
- Respiratory Protection: Due to the potential for hazardous decomposition products, a respirator may be necessary depending on the scale of the experiment. Consult with your institution's environmental health and safety (EHS) department.

Handling Procedures

- Never work alone when handling **Azinic acid**.[6]
- Use only plastic or glass labware. Avoid all contact with metals, as this can lead to the formation of highly unstable metal azides.[7]
- Avoid friction, shock, and exposure to light or heat, as these can trigger violent decomposition.[7]
- When diluting, always add acid to the solvent slowly and with continuous stirring in a cooling bath.[6]
- Prepare solutions in the smallest possible quantities and use them immediately.

- Do not mix **Azinic acid** with other acids or bases unless part of a validated protocol.[6]

Storage

- Short-term storage of solutions is strongly discouraged. If absolutely necessary, store at low temperatures (e.g., -18°C) in a designated, explosion-proof refrigerator or freezer, in the absence of light, and for the shortest possible duration.[7]
- Store in tightly sealed, vented plastic containers.
- Segregate from all other chemicals, especially flammable materials, organic solvents, and reducing agents.[4][5]

Spill and Emergency Procedures

- In case of a small spill:
 - Evacuate the immediate area.
 - If safe to do so, neutralize the spill with a weak base such as sodium bicarbonate.[8]
 - Absorb the neutralized mixture with an inert material (e.g., vermiculite, sand).
 - Collect the waste in a sealed, labeled container for hazardous waste disposal.
- In case of a large spill, fire, or explosion:
 - Activate the fire alarm and evacuate the laboratory immediately.
 - Contact emergency services and your institution's EHS department.
- In case of personal exposure:
 - Skin contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.
 - Eye contact: Immediately flush eyes with water for at least 15 minutes at an eyewash station. Seek immediate medical attention.

- Inhalation: Move to fresh air immediately. Seek medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.

Waste Disposal

- All **Azinic acid** waste is considered hazardous.
- Collect all waste in clearly labeled, dedicated plastic containers.
- Do not mix **Azinic acid** waste with other waste streams, particularly acidic or organic waste.
[7]
- Dispose of all waste through your institution's hazardous waste program.

Experimental Protocols

Hypothetical Protocol for In-Situ Generation and Use in a Dilute Aqueous Solution

Objective: To generate a dilute solution of **Azinic acid** for immediate analytical characterization.

Materials:

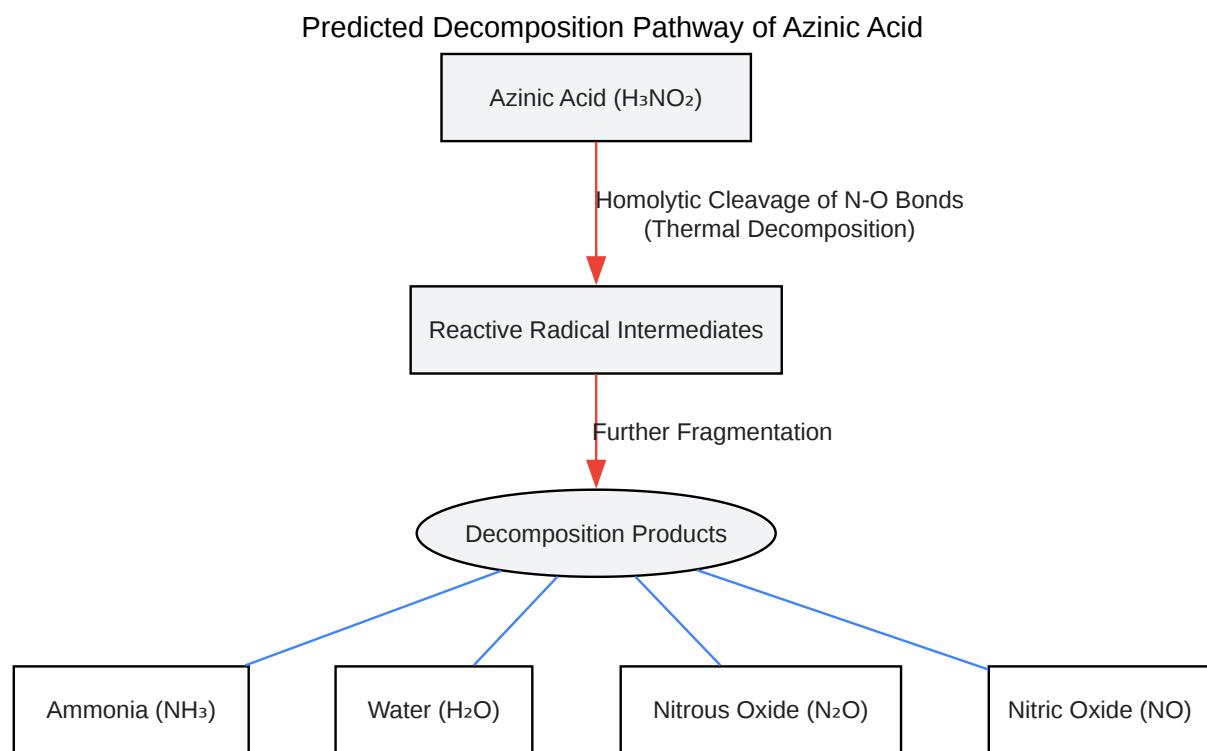
- Precursor compounds (handled according to their specific safety data sheets).
- Degassed, deionized water (cooled to 0-4°C).
- Ice bath.
- Plastic or glass labware.
- Magnetic stirrer and stir bar.

Procedure:

- Set up the reaction vessel in a chemical fume hood with a blast shield.

- Cool the reaction vessel in an ice bath.
- Slowly add the precursor compounds to the cooled, degassed, deionized water with continuous stirring.
- Monitor the reaction closely for any signs of instability (e.g., gas evolution, temperature increase).
- Once the reaction is complete, immediately use the resulting dilute **Azinic acid** solution for analysis.
- Neutralize any remaining solution with a weak base (e.g., sodium bicarbonate) before disposal.

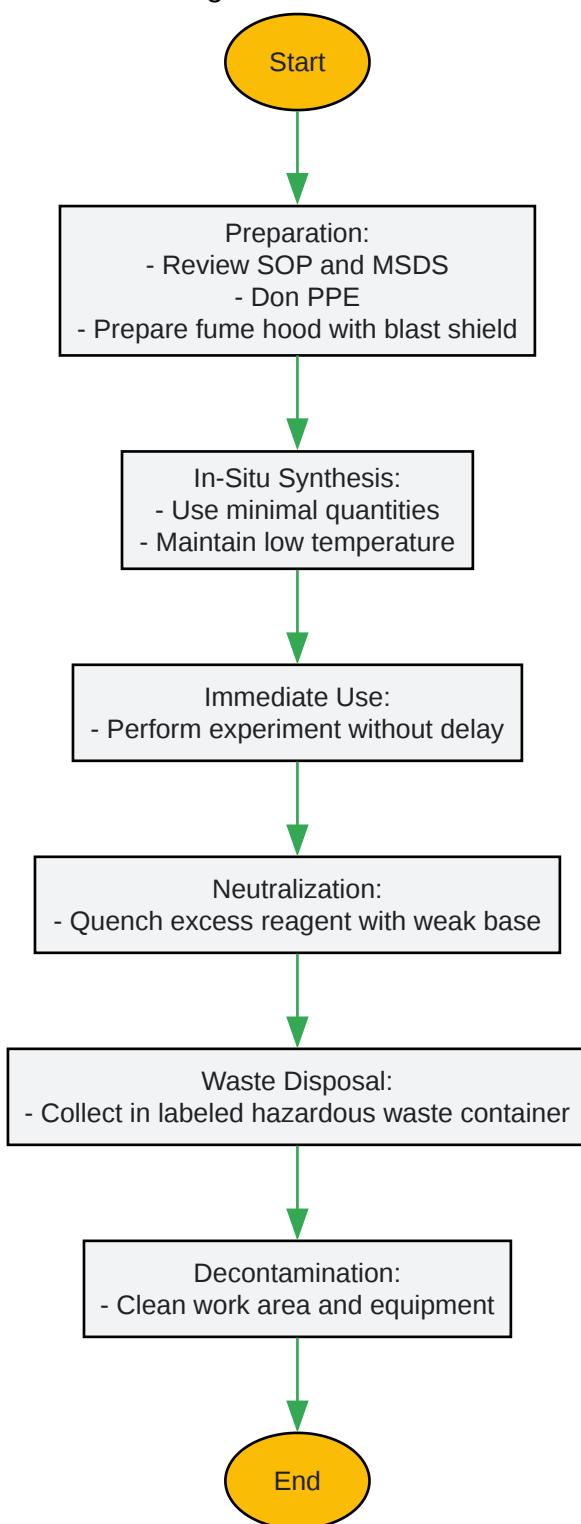
Visualizations



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Caption: Predicted thermal decomposition pathway of **Azinic acid**.

Safe Handling Workflow for Azinic Acid

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Caption: A workflow for the safe handling of **Azinic acid**.

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